

Technical Monograph: Physicochemical Profiling & Chiral Resolution of 3-Heptanol Isomers

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Compound of Interest

Compound Name: 3-Heptanol

CAS No.: 40617-58-1

Cat. No.: B7771161

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Executive Summary

3-Heptanol (CAS 589-82-2), also known as ethyl butyl carbinol, is a secondary aliphatic alcohol characterized by a chiral center at the C-3 position.^{[1][2]} While frequently encountered as a racemic mixture in industrial applications—ranging from solvent systems to fragrance formulations—its enantiopure forms, (R)-**3-heptanol** and (S)-**3-heptanol**, are critical synthons in the development of chiral pharmaceuticals and bioactive pheromones.

This guide provides a rigorous analysis of the physicochemical properties of **3-heptanol**, delineates the stereochemical architecture, and establishes a self-validating protocol for the enzymatic kinetic resolution of its isomers.

Section 1: Thermodynamic & Physical Constants

The following data represents the baseline physicochemical profile for racemic **3-heptanol**. Researchers must note that while boiling point and density remain constant across

enantiomers in an achiral environment, properties such as optical rotation and biological interaction differ significantly.

Property	Value	Unit	Condition
Molecular Formula	C ₇ H ₁₆ O	-	-
Molecular Weight	116.20	g/mol	-
Boiling Point	156.0 - 157.0	°C	760 mmHg
Boiling Point (Reduced)	66.0	°C	20 mmHg
Melting Point	-70.0	°C	-
Density	0.821	g/mL	20°C
Refractive Index ()	1.421	-	20°C
Flash Point	54 (130)	°C (°F)	Closed Cup
Water Solubility	~4.0	g/L	25°C (Sparingly Soluble)
LogP (Octanol/Water)	2.29	-	Experimental
Vapor Pressure	~0.74	mmHg	25°C

Section 2: Stereochemical Architecture

3-Heptanol possesses a single stereogenic center at Carbon-3, bonded to a hydrogen atom, a hydroxyl group, an ethyl group, and an n-butyl group.

Isomer Classification

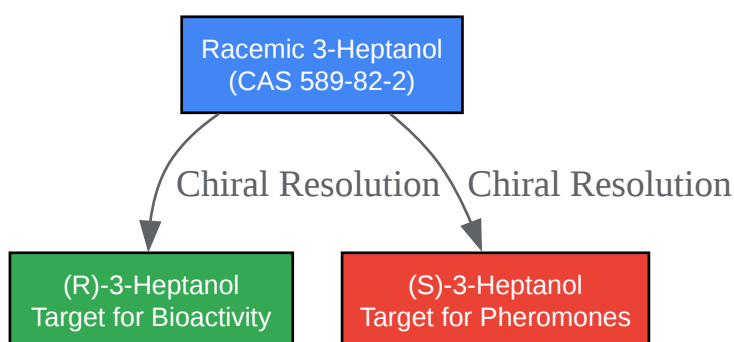
- **(R)-(-)-3-Heptanol**: The hydroxyl group is oriented such that the priority sequence (OH > Butyl > Ethyl > H) follows a clockwise path, but the lowest priority group is often in a position requiring inversion for standard nomenclature, or specific rotation is negative (depending on

solvent/temp). Note: For secondary alcohols, the relationship between configuration (R/S) and optical rotation (+/-) is not always intuitive and must be determined experimentally.

- (S)-(+)-**3-Heptanol**: The enantiomer of the (R)-form.

Critical Insight: Secondary alcohols with similar alkyl chains (ethyl vs. butyl) often exhibit low specific rotation values (

), making polarimetry a less robust method for determining enantiomeric excess (ee) compared to Chiral GC.



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Figure 1: Stereochemical divergence of **3-Heptanol** isomers.

Section 3: Analytical Characterization

To validate the purity of isolated isomers, reliance on boiling point is insufficient. The following analytical methods are required.

Chiral Gas Chromatography (GC)

This is the gold standard for determining enantiomeric excess (ee%).

- Column:
 - Cyclodextrin derivative (e.g., Chirasil-Dex CB, Cyclosil-B).
- Mechanism: The cyclodextrin cavity forms inclusion complexes with the isomers. The differential stability of these complexes causes the enantiomers to elute at different retention

times.

- Typical Conditions:
 - Carrier Gas: Helium (1.0 mL/min).
 - Oven Program: 40°C (hold 2 min)
5°C/min
180°C.
 - Detector: FID (250°C).

Polarimetry

While less sensitive, specific rotation provides a quick check of bulk optical purity.

- Standard:
($c=1$, Ethanol or Hexane).
- Observation: Pure enantiomers typically show rotations in the range of
to
. Precise values should be calibrated against a certified standard due to solvent effects.

Section 4: Experimental Protocol – Enzymatic Kinetic Resolution

Objective: Isolate high-purity (R)-3-heptyl acetate and (S)-**3-heptanol** from a racemic mixture using *Candida antarctica* Lipase B (CALB).

Principle: Lipases typically follow the Kazlauskas Rule for secondary alcohols, favoring the acylation of the (R)-enantiomer (where the large group is in the large binding pocket).

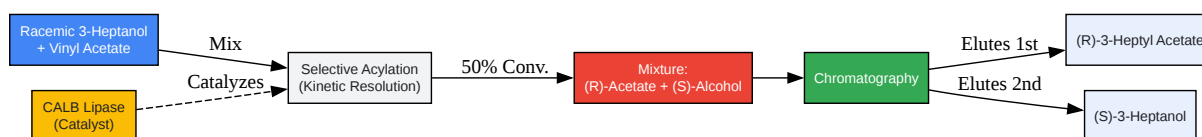
Reagents

- Racemic **3-Heptanol** (10 mmol).

- Vinyl Acetate (Acyl donor, 30 mmol, 3 eq).
- Immobilized Lipase B from *Candida antarctica* (e.g., Novozym 435, 20 mg/mmol).
- Solvent: n-Hexane (Dry).

Workflow

- Setup: In a round-bottom flask, dissolve racemic **3-heptanol** in n-hexane.
- Initiation: Add Vinyl Acetate and the immobilized lipase.
- Incubation: Stir at 30°C - 40°C. Monitor reaction progress via GC (achiral column to check conversion, chiral column to check ee).
- Termination: Stop the reaction at ~50% conversion (theoretical maximum yield for resolution). Filter off the enzyme.
- Separation:
 - The mixture now contains (R)-3-Heptyl Acetate and (S)-**3-Heptanol**.
 - Separate via Flash Column Chromatography (Silica Gel; Hexane/Ethyl Acetate gradient). The ester (less polar) elutes first; the alcohol (more polar) elutes second.
- Hydrolysis (Optional): The (R)-acetate can be hydrolyzed (NaOH/MeOH) to yield (R)-**3-heptanol**.



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Figure 2: Enzymatic Kinetic Resolution workflow for **3-Heptanol**.

Section 5: Biological & Safety Profile

- Odor: Powerful, herbaceous, slightly bitter.
- Toxicity:
 - LD50 (Oral, Rat): ~3.25 g/kg.
 - LD50 (Dermal, Rabbit): > 5 g/kg.
 - GHS Classification: Flammable Liquid (Category 3), Acute Toxicity (Oral, Category 4), Skin Irritation.
- Handling: Use in a fume hood. Avoid contact with strong oxidizing agents.

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Sources

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